

Personal protective equipment for handling Bone-1064

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Compound of Interest

Compound Name: Bone-1064

Cat. No.: B15135974

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Essential Safety and Handling Guide for Bone-1064

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety protocols and logistical information for the handling and disposal of **Bone-1064**, a EuK-based PSMA tetramer bone probe utilized for high-contrast near-infrared (NIR-II) fluorescence imaging of bone tissue in animal models. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Personal Protective Equipment (PPE) and Engineering Controls

Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against potential exposure to **Bone-1064**. The following table summarizes the required engineering controls and PPE.

Control/Equipment	Specification	Purpose
Engineering Controls	Handle in a well-ventilated area.	To minimize inhalation of dust or aerosols.
Eye Protection	Tightly fitting safety goggles with side-shields.	To protect eyes from splashes or dust.
Hand Protection	Chemical impermeable gloves.	To prevent skin contact.
Body Protection	Wear suitable protective clothing.	To protect skin from accidental contact.
Respiratory Protection	Use a respirator if dust or aerosols are generated.	To prevent inhalation if ventilation is inadequate.

Safe Handling and Storage

Correct handling and storage procedures are critical to maintain the integrity of **Bone-1064** and the safety of laboratory personnel.[\[1\]](#)[\[2\]](#)

Procedure	Guideline	Rationale
Handling	Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Use non-sparking tools. Prevent fire caused by electrostatic discharge steam.	To prevent accidental exposure and ignition. [1] [2]
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place. Store apart from foodstuff containers or incompatible materials.	To maintain product stability and prevent contamination or reaction. [1] [2]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial. The following table outlines the recommended procedures.^[1]

Exposure Route	First Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical. ^[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. ^{[1][2]}
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor. ^{[1][2]}
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. ^[1]

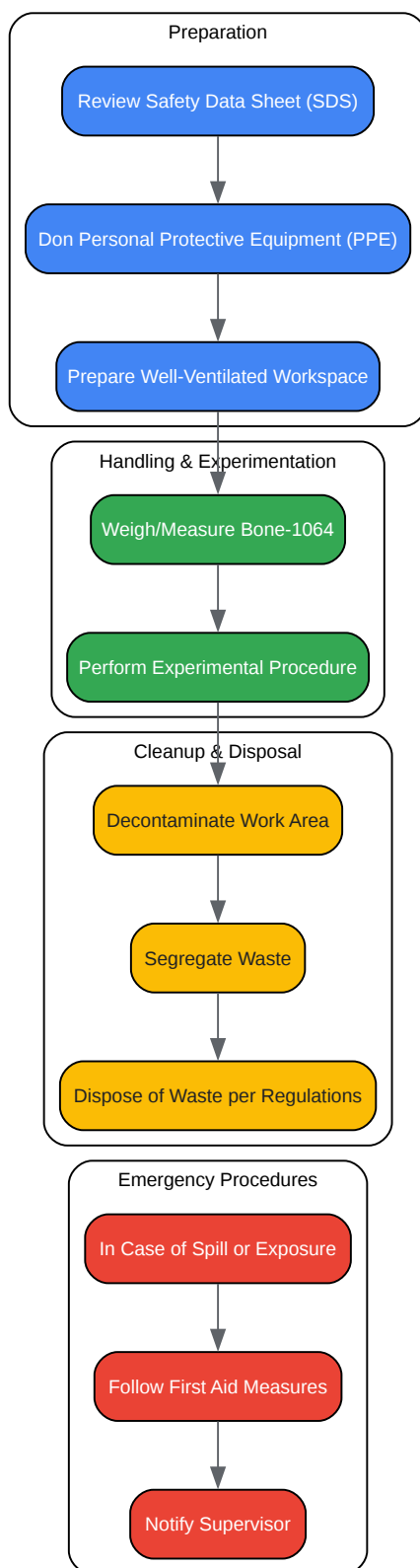
Spill and Disposal Procedures

Proper management of spills and waste is essential to prevent environmental contamination and further exposure.

Procedure	Guideline
Spill Response	Avoid dust formation. Avoid breathing mist, gas, or vapors. Avoid contact with skin and eyes. Use personal protective equipment, including chemical impermeable gloves. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas. Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains.[1][2]
Disposal	Collect and arrange disposal in suitable and closed containers. Adhered or collected material should be promptly disposed of in accordance with appropriate local, state, and federal laws and regulations. Discharge into the environment must be avoided.[1][2]

Experimental Workflow for Safe Handling of Bone-1064

The following diagram outlines the standard operating procedure for safely working with **Bone-1064**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **Bone-1064**.

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References

- [1. targetmol.com \[targetmol.com\]](#)
- [2. targetmol.com \[targetmol.com\]](#)
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